Application Note: Precision Synthesis of 1-Ethyl-4-iodo-5-nitro-1H-pyrazole

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Compound of Interest	
Compound Name:	*1-ethyl-4-iodo-5-nitro-1H-pyrazole*
CAS No.:	*1354705-16-0*
Cat. No.:	*B3235693*

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Executive Summary

This application note details the synthetic pathway for **1-ethyl-4-iodo-5-nitro-1H-pyrazole**, a highly functionalized heterocyclic building block essential for advanced medicinal chemistry campaigns (e.g., kinase inhibitors, energetic materials).

The synthesis addresses a critical regioselectivity challenge. Starting from 4-iodo-1H-pyrazole, the route employs electrophilic nitration followed by N-alkylation. The core technical difficulty lies in the alkylation step, where the thermodynamic and kinetic preference typically favors the 1-ethyl-4-iodo-3-nitro isomer. This protocol provides optimized conditions to maximize the recovery of the 5-nitro target and details the chromatographic separation required to isolate it in high purity (>98%).

Chemical Strategy & Pathway[1][2][3][4][5]

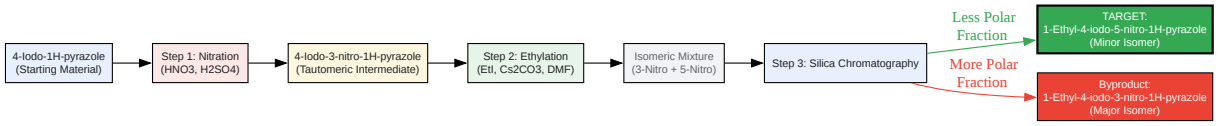
The synthesis proceeds via a two-stage workflow:

- C-Nitration: Electrophilic aromatic substitution at the C3/C5 position of the 4-iodopyrazole core.

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- N-Alkylation & Separation: Alkylation of the tautomeric nitropyrazole, yielding a mixture of regioisomers that must be resolved.[1]

Reaction Pathway Diagram[7]



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Figure 1: Synthetic workflow illustrating the divergence of regioisomers during the alkylation step.

Detailed Experimental Protocols

Stage 1: Synthesis of 4-Iodo-3-nitro-1H-pyrazole

Objective: Introduce the nitro group onto the pyrazole ring.[1] Note that in the unsubstituted N-H form, the 3-nitro and 5-nitro forms are tautomers and chemically equivalent.

Reagents:

- 4-Iodo-1H-pyrazole (1.0 eq)[2]
- Fuming Nitric Acid (HNO3, >90%) (3.0 eq)
- Concentrated Sulfuric Acid (H2SO4) (Solvent/Catalyst)

Protocol:

- Setup: Charge a round-bottom flask with Conc. H2SO4 (5 mL per gram of substrate) and cool to 0°C in an ice bath.

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- Addition: Add 4-iodo-1H-pyrazole portion-wise to the acid, maintaining temperature <10°C. Stir until fully dissolved.
- Nitration: Dropwise add Fuming HNO3 (3.0 eq) over 30 minutes. The exotherm must be controlled; maintain internal temperature <10°C.
- Reaction: Allow the mixture to warm to Room Temperature (RT) and stir for 3–5 hours. Monitor by TLC (EtOAc/Hexane 1:1) or LC-MS.
  - Checkpoint: The starting material (Rf ~0.5) should disappear, replaced by a more polar spot (Rf ~0.3).
- Quench: Pour the reaction mixture slowly onto crushed ice (10x reaction volume) with vigorous stirring. The product typically precipitates as a solid.
- Isolation: Filter the precipitate, wash extensively with cold water (to remove acid), and dry under vacuum at 45°C.
  - Yield Expectation: 75–85%.[3]
  - Appearance: Yellow to off-white solid.

Stage 2: Synthesis of 1-Ethyl-4-iodo-5-nitro-1H-pyrazole

Objective: Alkylate the N1 nitrogen. This step produces two isomers: the 1-ethyl-3-nitro (major) and the 1-ethyl-5-nitro (target/minor).

Mechanism & Causality: Alkylation of 3-nitropyrazoles favors the nitrogen distal to the bulky/electron-withdrawing nitro group (the "3-nitro" position) due to steric hindrance and lone-pair availability. To access the "5-nitro" isomer (where the ethyl group is adjacent to the nitro group), we utilize Cesium Carbonate (Cs2CO3). The "Cesium Effect" can sometimes improve the ratio of the sterically crowded isomer compared to sodium or potassium bases, though the 3-nitro isomer will likely remain dominant [1].

Reagents:

- 4-Iodo-3-nitro-1H-pyrazole (Intermediate from Stage 1) (1.0 eq)

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- Ethyl Iodide (EtI) (1.2 eq)
- Cesium Carbonate (Cs2CO3) (1.5 eq)
- Solvent: Anhydrous DMF (Dimethylformamide)

Protocol:

- Setup: Dissolve 4-iodo-3-nitro-1H-pyrazole in anhydrous DMF (10 mL/g) under an inert atmosphere (Nitrogen or Argon).
- Base Addition: Add Cs2CO3 (1.5 eq) in a single portion. Stir at RT for 15 minutes. The solution may darken.
- Alkylation: Add Ethyl Iodide (1.2 eq) dropwise.
- Reaction: Stir at RT for 12–16 hours.
  - Note: Heating (e.g., 60°C) increases reaction rate but may degrade the ratio of the desired 5-nitro isomer. Keep at RT initially.
- Workup: Dilute with Ethyl Acetate (EtOAc) and wash with water (3x) and brine (1x) to remove DMF. Dry over Na2SO4 and concentrate in vacuo.
- Crude Analysis: The crude NMR will show two sets of ethyl signals.
  - Major (3-nitro): N-CH2 quartet typically downfield.
  - Minor (5-nitro): N-CH2 quartet often slightly upfield or distinct.

Stage 3: Purification & Isolation

Objective: Isolate the 5-nitro isomer from the mixture.

Chromatography Strategy: The 1-ethyl-5-nitro isomer is typically less polar than the 1-ethyl-3-nitro isomer because the adjacent nitro and ethyl groups twist out of planarity, reducing the dipole moment, or due to "shielding" of the polar nitro group [2].

- Column: Silica Gel (230-400 mesh).

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- Eluent: Gradient of Hexane:EtOAc (Start 95:5 -> End 80:20).
- Elution Order:
  - Fraction A (Target): **1-ethyl-4-iodo-5-nitro-1H-pyrazole** (Elutes First).
  - Fraction B (Major Byproduct): 1-ethyl-4-iodo-3-nitro-1H-pyrazole (Elutes Second).
- Validation: Collect Fraction A, concentrate, and verify via NOE (Nuclear Overhauser Effect) NMR.

Analytical Validation (QC)

To ensure the correct isomer has been isolated, NOE (Nuclear Overhauser Effect) spectroscopy is the gold standard.

Feature	**Target: 1-Ethyl-4-iodo-**5-nitro	**Byproduct: 1-Ethyl-4-iodo-**3-nitro
Structure	N-Ethyl is adjacent to Nitro.[4]	N-Ethyl is adjacent to C5-Proton.
Proton NMR	Singlet at C3-H.	Singlet at C5-H.
NOE Signal	NO enhancement between N-CH2 and Ring Proton (C3-H is too far).	Strong enhancement between N-CH2 and Ring Proton (C5-H is adjacent).
Polarity (TLC)	Higher Rf (Less Polar).	Lower Rf (More Polar).

Table 1: Key Analytical Differentiators

Safety & Handling

- Nitro Compounds: Polynitro or halonitro pyrazoles can be energetic. While this mono-nitro compound is generally stable, avoid excessive heat (>100°C) during drying or concentration.
- Ethyl Iodide: Alkylating agent; suspected carcinogen. Use in a fume hood.

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- Iodine Waste: Segregate halogenated waste streams to prevent corrosion of incineration equipment.

References

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- Chromatographic Separation:BenchChem Application Note. "Purification of 1-ethyl-4-iodo-5-methyl-1H-pyrazole."[5] (Analogous separation logic for 1,5-disubstituted pyrazoles).
- Nitration of Halopyrazoles:ResearchGate Publication. "Direct Iodination of 3- and 4-Nitropyrazoles."[6] (Discusses stability and reactivity of nitro/iodo pyrazole cores).
- General Synthesis:Arkivoc. "Synthesis of substituted-3-iodo-1H-pyrazole derivatives." (Provides background on iodo-pyrazole manipulation).

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